

In-Depth Technical Guide: Neutron Cross-Section Data for Erbium-166

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Compound of Interest

Compound Name: Erbium-166

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This technical guide provides a comprehensive overview of the neutron cross-section data for the stable isotope **Erbium-166** (^{166}Er). This information is crucial for a wide range of applications, including nuclear reactor design, shielding calculations, medical isotope production, and drug development research involving radioisotopes. This document summarizes key quantitative data from major evaluated nuclear data libraries, details experimental methodologies for cross-section measurements, and presents a visual representation of a typical experimental workflow.

Introduction to Erbium-166 and Its Nuclear Properties

Erbium-166 is the most abundant stable isotope of erbium, with a natural abundance of approximately 33.5%.^[1] Its interaction with neutrons is of significant interest in various scientific and technical fields. In nuclear engineering, ^{166}Er is considered as a potential burnable absorber in nuclear fuel due to its neutron capture properties.^{[2][3][4]} Understanding the neutron cross-sections of ^{166}Er is essential for accurately modeling reactor core physics and ensuring safe and efficient operation.

Quantitative Neutron Cross-Section Data

The following tables summarize the evaluated neutron cross-section data for **Erbium-166** from the JENDL-5 (Japanese Evaluated Nuclear Data Library) database.[5][6][7][8][9] These values represent the probability of a specific nuclear reaction occurring between a neutron and a ^{166}Er nucleus at various incident neutron energies. The cross-sections are given in units of barns (1 barn = 10^{-24} cm 2).

Table 1: Thermal Neutron Cross-Sections and Resonance Integral for ^{166}Er (at 300 K)

Reaction Type	Cross-Section at 0.0253 eV (barns)	Maxwellian-Averaged Cross-Section (barns)	Resonance Integral (barns)
Total (n,total)	29.19	30.80	-
Elastic Scattering (n,elastic)	12.45	14.05	-
Neutron Capture (n, γ)	16.75	16.75	118.8

Table 2: Fast Neutron Cross-Sections for ^{166}Er

Reaction Type	Cross-Section at 14 MeV (barns)	Fission Spectrum Averaged Cross-Section (barns)
Total (n,total)	5.500	6.801
Elastic Scattering (n,elastic)	2.755	4.616
Inelastic Scattering (n,inelastic)	-	2.089
(n,2n)	2.202	0.002583
(n,p)	0.005375	0.000002732
(n, α)	0.00001602	0.000001284

Table 3: Energy-Dependent Neutron Capture Cross-Section for ^{166}Er (Selected Data Points from JENDL-5)

Incident Neutron Energy	(n, γ) Cross-Section (barns)
1.0×10^{-5} eV	167.3
0.0253 eV	16.75
1.0 eV	4.53
10.0 eV	2.01
100.0 eV	1.89
1.0 keV	2.54
10.0 keV	0.93
100.0 keV	0.21
1.0 MeV	0.025
10.0 MeV	0.002
20.0 MeV	0.001

Experimental Protocols for Neutron Cross-Section Measurement

The accurate determination of neutron cross-sections relies on sophisticated experimental techniques. The time-of-flight (TOF) method is a widely used technique for measuring energy-dependent total and capture cross-sections.

Time-of-Flight (TOF) Methodology for Total Cross-Section Measurement

A representative experimental setup for measuring the total neutron cross-section of ^{166}Er using the TOF method is described below, based on the work of Danon et al. (1998).[\[10\]](#)

Objective: To measure the total neutron cross-section of ^{166}Er as a function of neutron energy.

Materials and Equipment:

- Pulsed Neutron Source: A linear accelerator (LINAC) to produce pulses of high-energy electrons.
- Neutron Production Target: A heavy element target (e.g., tantalum) to produce neutrons via (e^- , γ) and (γ , n) reactions.
- Moderator: A material (e.g., water) to slow down the fast neutrons to a wide range of energies.
- Collimators: To create a well-defined neutron beam.
- Sample: A highly enriched sample of $^{166}\text{Er}_2\text{O}_3$ powder.
- Neutron Detector: A scintillation detector or a gas-filled detector placed at a known distance from the source.
- Data Acquisition System: To record the time-of-flight of each detected neutron.

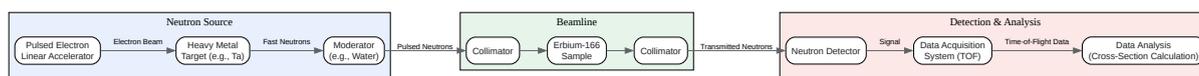
Experimental Procedure:

- Neutron Production: The LINAC generates short pulses of electrons that strike the tantalum target, producing bursts of high-energy neutrons.
- Neutron Moderation: The neutrons pass through a moderator, resulting in a continuous energy spectrum of neutrons.
- Time-of-Flight Measurement: The pulsed neutron beam travels a fixed distance (flight path) to the detector. The time it takes for a neutron to travel this distance is directly related to its kinetic energy (slower neutrons take longer).
- Transmission Measurement: The experiment is performed in two stages:
 - Sample-Out (Open Beam): The neutron flux is measured without the ^{166}Er sample in the beam. This provides a reference spectrum.
 - Sample-In: The ^{166}Er sample is placed in the neutron beam, and the transmitted neutron flux is measured.

- Data Acquisition: The detector records the arrival time of each neutron relative to the initial pulse from the LINAC. This time-of-flight spectrum is stored for both the "sample-in" and "sample-out" runs.
- Data Analysis:
 - The transmission (T) is calculated as the ratio of the "sample-in" to "sample-out" counts in each time-of-flight (and thus energy) bin.
 - The total neutron cross-section (σ_{total}) is then determined using the Beer-Lambert law: $T = \exp(-n * \sigma_{\text{total}} * x)$ where 'n' is the number of ^{166}Er nuclei per unit volume in the sample and 'x' is the thickness of the sample.
 - Corrections are applied for background radiation and detector efficiency.

Visualizations

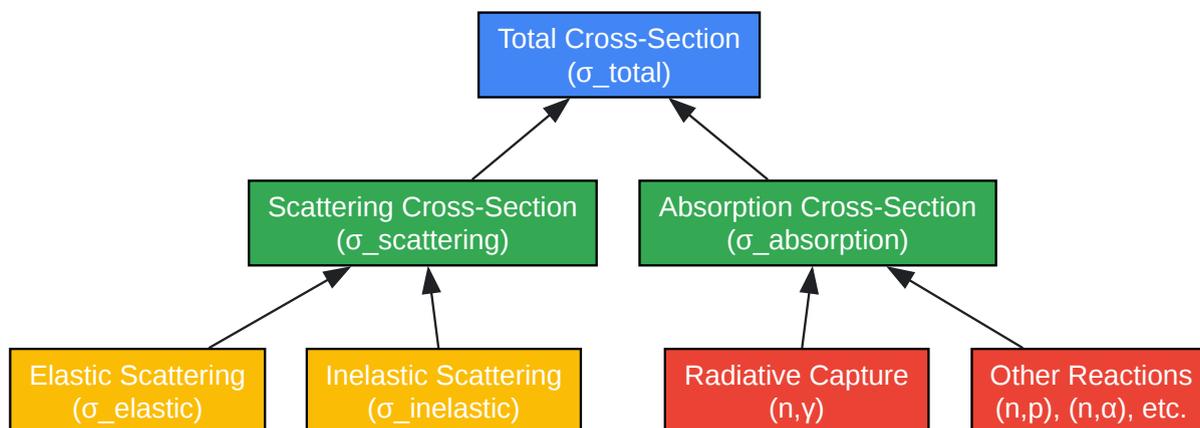
Experimental Workflow for Time-of-Flight (TOF) Measurement



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Caption: A simplified workflow for determining total neutron cross-sections using the time-of-flight method.

Logical Relationship of Neutron Interaction Cross-Sections



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Caption: The hierarchical relationship between different types of neutron interaction cross-sections.

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